

Spectroscopic Profile of Diethylhexyl Butamido Triazone: A Technical Overview

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Compound of Interest

Compound Name: *Iscotrizinol*

Cat. No.: *B143942*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core spectroscopic properties of Diethylhexyl Butamido Triazone (DBT), an organic ultraviolet (UV) filter widely utilized in sunscreen formulations. This document details its UV absorption characteristics, photostability, and the methodologies for its spectroscopic analysis, offering valuable insights for researchers, scientists, and professionals involved in drug development and cosmetic science.

Introduction to Diethylhexyl Butamido Triazone (Iscotrizinol)

Diethylhexyl Butamido Triazone, also known under the INCI name **Iscotrizinol**, is a highly effective and photostable UVB and UVA II filter. Its chemical structure, belonging to the triazine class, is responsible for its strong absorption of UV radiation, making it a key ingredient in broad-spectrum sunscreens. Marketed under trade names such as Uvasorb HEB, it is valued for its ability to achieve high Sun Protection Factor (SPF) values at relatively low concentrations.^{[1][2]}

Spectroscopic Properties

The primary function of Diethylhexyl Butamido Triazone as a UV filter is defined by its absorption of ultraviolet radiation. Its spectroscopic properties are crucial for understanding its

efficacy and performance in sunscreen formulations.

UV Absorption Spectrum

Diethylhexyl Butamido Triazone primarily absorbs radiation in the UVB and UVA II regions of the electromagnetic spectrum.^{[2][3]} The key characteristics of its UV absorption are summarized in the table below.

Spectroscopic Parameter	Value	Reference
Absorption Range	280 - 320 nm	^{[2][4][5]}
Peak Absorption (λ_{max})	310 nm	^{[1][2][3][6]}
Specific Extinction (E 1% 1cm)	≥ 1470 at 311 nm in Ethanol	^{[7][8][9]}

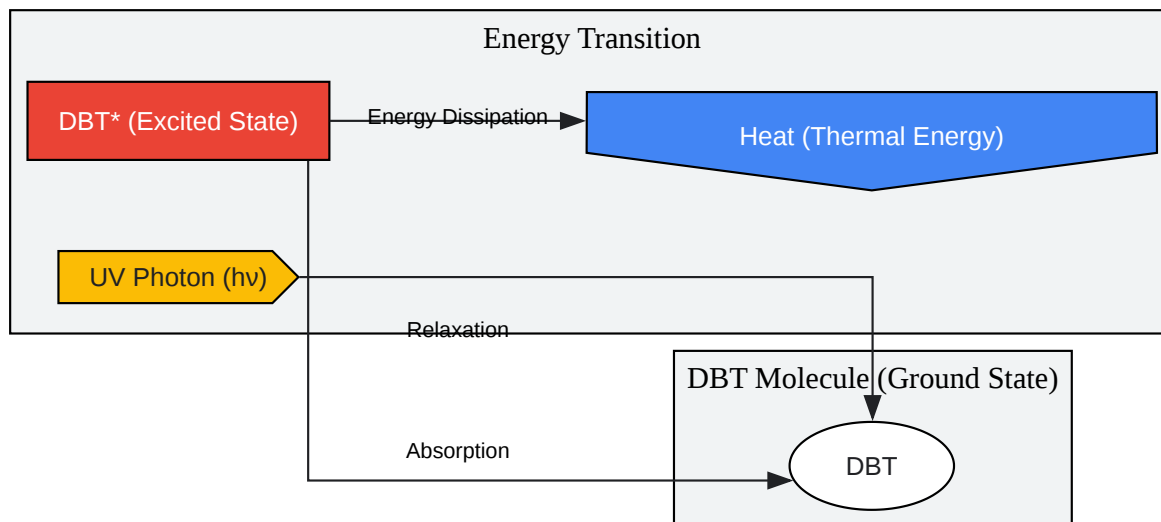
Note: The specific extinction coefficient (E 1% 1cm) is a measure of the absorbance of a 1% solution in a 1 cm cuvette. A higher value indicates a stronger absorption of light at that specific wavelength.

Photostability

A critical attribute of any UV filter is its photostability, which is its ability to retain its molecular integrity and UV-absorbing capacity upon exposure to light. Diethylhexyl Butamido Triazone is recognized for its exceptional photostability.^[10] Studies have shown that it loses only 10% of its SPF protection ability after 25 hours of sun exposure, a significant improvement over many other chemical UV filters.^{[1][2]} This high degree of photostability ensures prolonged and reliable protection against UV radiation.

Mechanism of UV Absorption

The UV-absorbing properties of Diethylhexyl Butamido Triazone are inherent to its molecular structure, which is rich in conjugated double bonds. This system of alternating single and double bonds allows the molecule to absorb high-energy UV photons. Upon absorption, the molecule is promoted to an excited state. It then rapidly and harmlessly dissipates this energy, primarily as heat, and returns to its ground state, ready to absorb another photon. This efficient mechanism of energy conversion prevents the UV radiation from reaching and damaging the skin.^[3]



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Figure 1: Conceptual diagram of the UV absorption and energy dissipation mechanism of Diethylhexyl Butamido Triazone.

Experimental Protocols for Spectroscopic Analysis

The following section outlines a generalized experimental protocol for determining the UV-Vis spectroscopic properties of Diethylhexyl Butamido Triazone. This protocol is based on standard analytical chemistry techniques for sunscreen analysis.

Objective

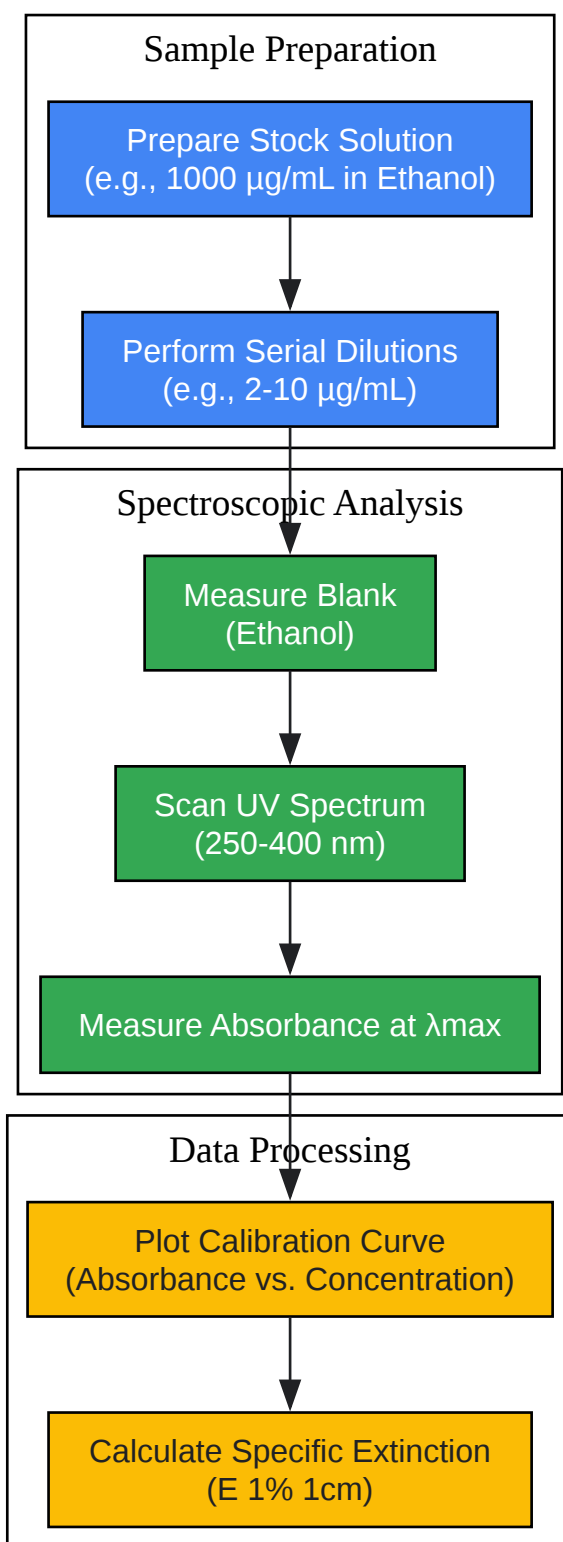
To determine the wavelength of maximum absorbance (λ_{max}) and the specific extinction coefficient ($E_{1\% 1\text{cm}}$) of Diethylhexyl Butamido Triazone using UV-Vis spectrophotometry.

Materials and Instrumentation

- Diethylhexyl Butamido Triazone: Analytical standard
- Solvent: Ethanol (spectroscopic grade) or other suitable organic solvent in which DBT is soluble.

- Instrumentation: Double-beam UV-Vis spectrophotometer
- Volumetric flasks and pipettes: Class A
- Quartz cuvettes: 1 cm path length

Experimental Workflow



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Figure 2: Experimental workflow for the UV-Vis spectroscopic analysis of Diethylhexyl Butamido Triazone.

Detailed Procedure

- **Preparation of Stock Solution:** Accurately weigh a precise amount of Diethylhexyl Butamido Triazone and dissolve it in a known volume of spectroscopic grade ethanol to prepare a stock solution of a specific concentration (e.g., 1 mg/mL).
- **Preparation of Working Standards:** Perform serial dilutions of the stock solution with ethanol to prepare a series of working standards with concentrations in the range expected to give absorbances between 0.1 and 1.0.
- **Spectrophotometer Setup:** Turn on the UV-Vis spectrophotometer and allow it to warm up. Set the wavelength range for scanning (e.g., 250 nm to 400 nm).
- **Blank Measurement:** Fill a quartz cuvette with the solvent (ethanol) and place it in the reference beam of the spectrophotometer. Use the same cuvette to measure the blank in the sample beam and zero the instrument.
- **Spectral Scan:** Rinse the sample cuvette with one of the working standard solutions and then fill it. Place the cuvette in the sample holder and record the UV absorption spectrum. Identify the wavelength of maximum absorbance (λ_{max}).
- **Absorbance Measurements:** Set the spectrophotometer to the determined λ_{max} . Measure and record the absorbance of each of the prepared working standard solutions, starting from the least concentrated.
- **Data Analysis:**
 - Plot a calibration curve of absorbance versus concentration for the working standards.
 - Perform a linear regression analysis on the data to obtain the equation of the line and the correlation coefficient (R^2). The R^2 value should be close to 1 for a linear relationship.
 - Calculate the specific extinction coefficient ($E_{1\% 1\text{cm}}$) using the Beer-Lambert law and the slope of the calibration curve.

Conclusion

Diethylhexyl Butamido Triazone exhibits excellent spectroscopic properties for a UVB and UVA II filter, characterized by a strong peak absorption at 310 nm and exceptional photostability. The methodologies for its spectroscopic analysis are well-established and rely on standard UV-Vis spectrophotometry. This technical guide provides a foundational understanding of the spectroscopic characteristics of Diethylhexyl Butamido Triazone, which is essential for its effective utilization in the development of advanced and reliable sun care products.

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